

9-Oxo-9H-fluorene-2,7-disulfonyl dichloride molecular weight

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Compound of Interest

Compound Name: 9-Oxo-9H-fluorene-2,7-disulfonyl
dichloride

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An In-depth Guide to the Molecular Weight of 9-Oxo-9H-fluorene-2,7-disulfonyl dichloride

For researchers, scientists, and professionals in drug development, a precise understanding of the molecular characteristics of chemical compounds is fundamental. This technical guide provides a detailed breakdown of the molecular weight of **9-Oxo-9H-fluorene-2,7-disulfonyl dichloride**, a compound of interest in various chemical synthesis applications.

Molecular Weight Determination

The molecular weight of **9-Oxo-9H-fluorene-2,7-disulfonyl dichloride** has been determined to be approximately 377.21 g/mol .^[1] Another source reports the molecular weight as 377.22 g/mol . This value is derived from its chemical formula, C₁₃H₆Cl₂O₅S₂.^[1]

The calculation of the molecular weight is based on the sum of the atomic weights of its constituent atoms. The table below outlines the atomic composition and the contribution of each element to the total molecular weight.

Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Total Contribution (g/mol)
Carbon	C	12.01	13	156.13
Hydrogen	H	1.008	6	6.048
Chlorine	Cl	35.45	2	70.90
Oxygen	O	16.00	5	80.00
Sulfur	S	32.07	2	64.14
Total	377.218			

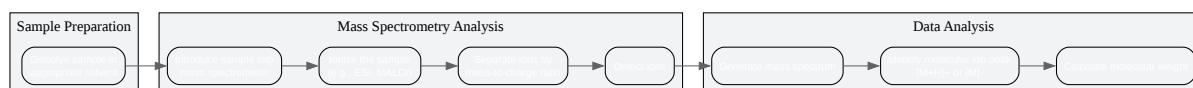
Structural Representation

To visualize the arrangement of these atoms, the following diagram illustrates the chemical structure of **9-Oxo-9H-fluorene-2,7-disulfonyl dichloride**.

Caption: Chemical structure of **9-Oxo-9H-fluorene-2,7-disulfonyl dichloride**.

Experimental Workflow: Molecular Weight Verification

The standard experimental procedure for verifying the molecular weight of a synthesized compound like **9-Oxo-9H-fluorene-2,7-disulfonyl dichloride** typically involves mass spectrometry. The following diagram outlines a generalized workflow for this process.



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Caption: Generalized workflow for molecular weight verification by mass spectrometry.

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References

- 1. 9-OXO-9H-FLUORENE-2,7-DISULFONYL DICHLORIDE | CAS 13354-21-7 [matrix-fine-chemicals.com]
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